

# In-Depth Technical Guide: Caspase-3 Activator 3

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## Compound of Interest

Compound Name: Caspase-3 activator 3

Cat. No.: B15139020

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the small molecule designated as Caspase-3/7 activator 3, a compound with demonstrated potential in the selective induction of apoptosis in cancer cells. This document outlines its core physicochemical properties, detailed experimental protocols for its characterization, and a visualization of its proposed signaling pathway.

## Core Compound Data

Caspase-3/7 activator 3, a novel  $\alpha$ -acyloxy carboxamide derivative, has been identified as a potent inducer of apoptosis. Its fundamental properties are summarized below.

Property	Value
Molecular Weight	409.47 g/mol
Chemical Formula	C <sub>24</sub> H <sub>27</sub> NO <sub>5</sub>
Source Publication	Ayoub MS, et al. Sci Rep. 2022;12(1):22390.

## In Vitro Efficacy: A Summary of Key Quantitative Data

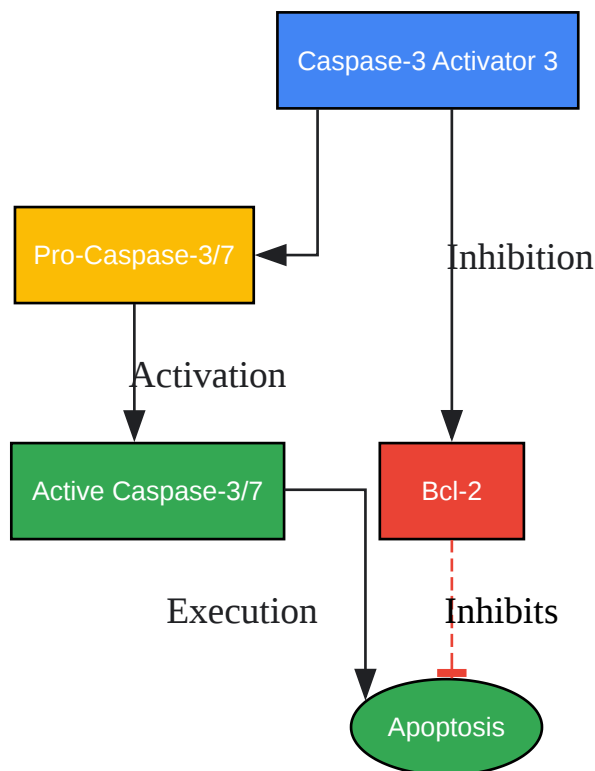
The anti-proliferative and pro-apoptotic activity of Caspase-3/7 activator 3 has been quantified against several cell lines. The following table summarizes the key findings from the source

publication.

Assay Type	Cell Line	Result
IC <sub>50</sub> (Cytotoxicity)	Caco-2 (colorectal cancer)	0.064 $\mu$ M
HepG-2 (liver cancer)	0.065 $\mu$ M	
Wi-38 (normal fibroblasts)	17.077 $\mu$ M	
Caspase-3/7 Activation	Caco-2	Up to 4.2-fold increase
Apoptosis Induction	Caco-2	58.7% of cell population apoptotic
Bcl-2 Expression	Caco-2	Down-regulated by 0.087-fold

## Signaling Pathway

Caspase-3/7 activator 3 is proposed to induce apoptosis through the intrinsic pathway, characterized by the activation of executioner caspases and the modulation of Bcl-2 family proteins.



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Caption: Proposed signaling pathway of **Caspase-3 Activator 3**.

## Experimental Protocols

The following are detailed methodologies for the key experiments cited in the characterization of Caspase-3/7 activator 3, based on the source publication.

### Cell Viability and Cytotoxicity (MTT Assay)

This protocol is for determining the half-maximal inhibitory concentration (IC<sub>50</sub>) of Caspase-3/7 activator 3.

Workflow:

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